

The Natural Occurrence of Senecionine N-oxide: A Technical Guide

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Compound of Interest

Compound Name: *Senecionine N-oxide-D3*

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Introduction

Senecionine N-oxide is a naturally occurring pyrrolizidine alkaloid (PA) found predominantly in plants of the Asteraceae, Boraginaceae, and Fabaceae families. As the N-oxide form of the hepatotoxic tertiary amine senecionine, it is considered a pro-toxin. While generally less toxic in its original state, senecionine N-oxide can be converted to its toxic counterpart in the gut of herbivores, including humans, posing a significant health risk.[1][2] This technical guide provides an in-depth overview of the natural occurrence of senecionine N-oxide, its biosynthesis, and the analytical methods for its detection and quantification. The information is tailored for researchers, scientists, and drug development professionals investigating the pharmacological and toxicological properties of this compound.

Natural Occurrence and Quantitative Data

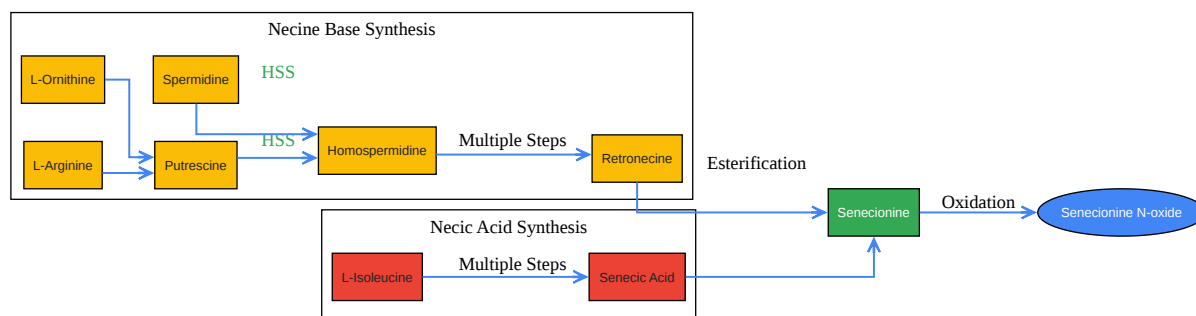
Senecionine N-oxide is synthesized in the roots of producing plants and subsequently transported to other plant parts, with the highest concentrations often found in the flowers and shoot apices.[1] Its presence has been documented in numerous plant genera, including Senecio, Jacobaea, Crotalaria, Symphytum, and Petasites.[3] The concentration of senecionine N-oxide can vary significantly depending on the plant species, developmental stage, and environmental conditions.[4] The following table summarizes quantitative data on the occurrence of senecionine and its N-oxide in various plant species.

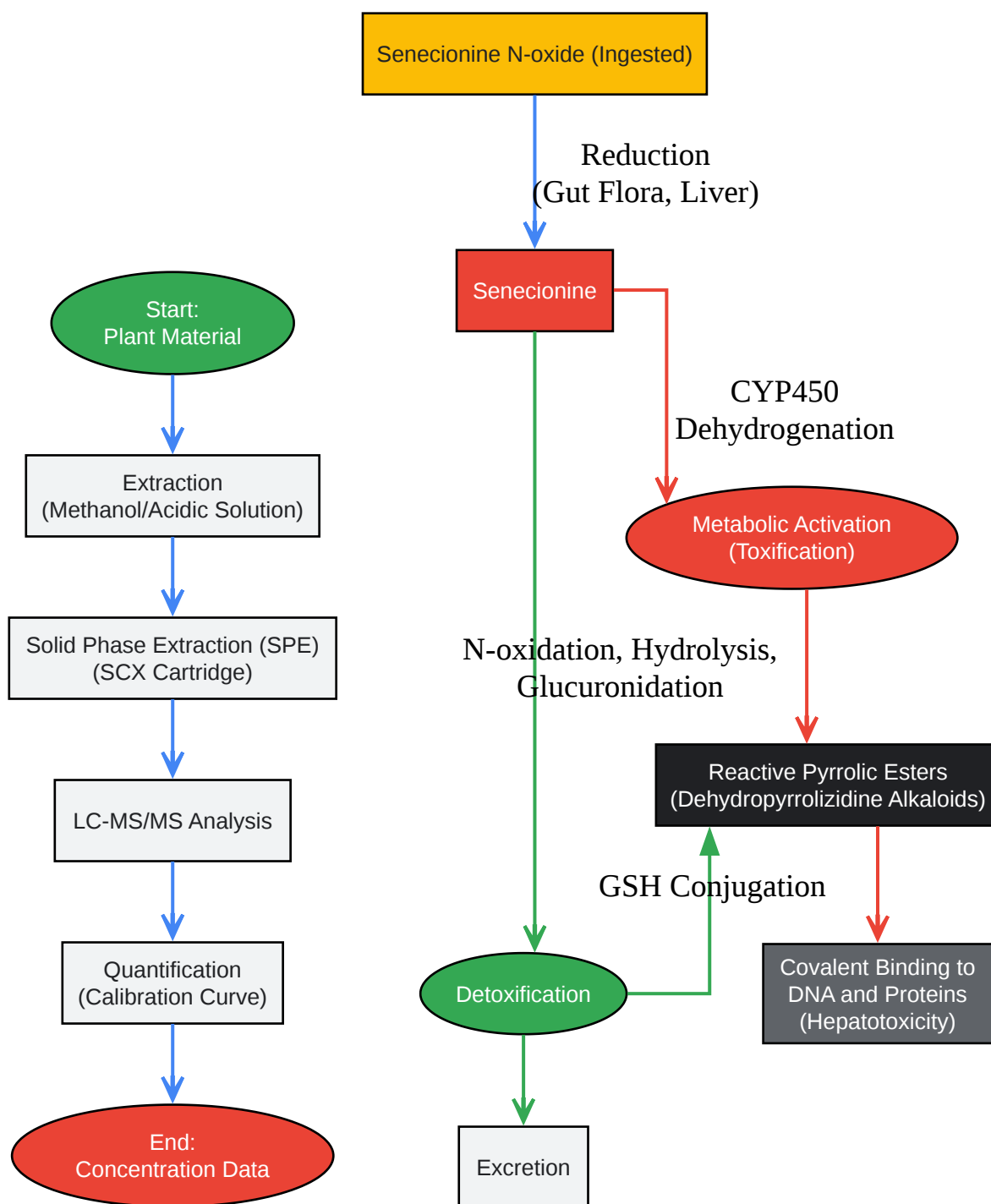
Plant Species	Plant Part	Analyte	Concentration	Analytical Method	Reference
Senecio vulgaris	Whole Plant	Senecionine N-oxide	Up to 2297.2 µg/g dry matter	LC-MS/MS	[4]
Senecio inaequidens	Whole Plant	Senecionine (free base + N-oxide)	0.81% of total PAs	Not specified	[5]
Jacobaea vulgaris (Senecio jacobaea)	Whole Plant	Senecionine N-oxide	Constituent of total PAs	LC-MS/MS	[6]
Crotalaria incana	Seeds	Integerrimine (isomer of senecionine)	Main PA	GC-MS	[7]
Crotalaria juncea	Seeds	Senecionine	Detected	HPLC-ESI/MS	[8]
Symphytum officinale (Comfrey)	Roots	Pyrrolizidine Alkaloids (total)	0.14-0.83%	Various	[9]
Petasites hybridus (Butterbur)	Rhizomes	Senecionine	<2 ppm to 150 ppm	Not specified	[10]

Biosynthesis of Senecionine N-oxide in Plants

The biosynthesis of senecionine N-oxide is a complex process that begins with amino acids. The core structure, a necine base, is derived from L-arginine or L-ornithine.[11] The key enzyme in this pathway is homospermidine synthase (HSS), which catalyzes the formation of homospermidine from putrescine and spermidine.[1] The necine base then undergoes a series of modifications, including oxidation, cyclization, desaturation, and hydroxylation, to form retronecine. The dicarboxylic acid moiety, senecic acid, is derived from two molecules of L-

isoleucine.^[1] Finally, retronecine is esterified with senecic acid to form senecionine, which is then oxidized to senecionine N-oxide.^[11]





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References

- 1. Pyrrolizidine Alkaloids: Chemistry, Pharmacology, Toxicology and Food Safety - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Physiologically based kinetic modeling of senecionine N-oxide in rats as a new approach methodology to define the effects of dose and endpoint used on relative potency values of pyrrolizidine alkaloid N-oxides [frontiersin.org]
- 3. researchgate.net [researchgate.net]
- 4. Mechanisms for pyrrolizidine alkaloid activation and detoxification - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Physiologically based kinetic modeling of senecionine N-oxide in rats as a new approach methodology to define the effects of dose and endpoint used on relative potency values of pyrrolizidine alkaloid N-oxides - PMC [pmc.ncbi.nlm.nih.gov]
- 6. [PDF] Identification of Toxic Pyrrolizidine Alkaloids and Their Common Hepatotoxicity Mechanism | Semantic Scholar [semanticscholar.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Physiologically based kinetic modeling of senecionine N-oxide in rats as a new approach methodology to define the effects of dose and endpoint used on relative potency values of pyrrolizidine alkaloid N-oxides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. repository.up.ac.za [repository.up.ac.za]
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